

ethyl 4-bromocyclohexanecarboxylate CAS number

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Compound of Interest

Compound Name:	Ethyl 4-bromocyclohexanecarboxylate
CAS No.:	190717-38-5
Cat. No.:	B3112599

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An In-depth Technical Guide to Ethyl 4-Bromocyclohexanecarboxylate

This guide provides a comprehensive technical overview of **ethyl 4-bromocyclohexanecarboxylate**, a valuable bifunctional building block in modern organic synthesis. Designed for researchers, medicinal chemists, and drug development professionals, this document delves into the compound's properties, synthesis, characterization, and reactivity, grounding theoretical knowledge in practical application.

Core Compound Identification

Ethyl 4-bromocyclohexanecarboxylate is a saturated carbocyclic compound featuring an ethyl ester and a bromine substituent at positions 1 and 4, respectively. This substitution pattern makes it a versatile intermediate, allowing for the introduction of the cyclohexane scaffold into more complex molecular architectures, a common motif in pharmacologically active compounds.^[1] The presence of two distinct functional groups—an electrophilic carbon at the C-Br bond and an ester moiety—provides orthogonal handles for sequential chemical transformations.

Table 1: Compound Identifiers

Identifier	Value	Source
IUPAC Name	ethyl 4-bromocyclohexane-1-carboxylate	[2]
CAS Number	190717-38-5	[2]
Molecular Formula	C ₉ H ₁₅ BrO ₂	[2]
Canonical SMILES	CCOC(=O)C1CCC(CC1)Br	[2]

| InChIKey | GRDZAJONGSPUNQ-UHFFFAOYSA-N |[2] |

Physicochemical & Computed Properties

While extensive experimental data for this specific molecule is not widely published, its properties can be reliably predicted using computational models. These properties are essential for planning reactions, purification procedures, and for understanding the compound's behavior in various solvent systems.

Table 2: Physicochemical Properties

Property	Value (Computed)	Source
Molecular Weight	235.12 g/mol	[2]
XLogP3	2.5	PubChem
Topological Polar Surface Area	26.3 Å ²	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	2	PubChem

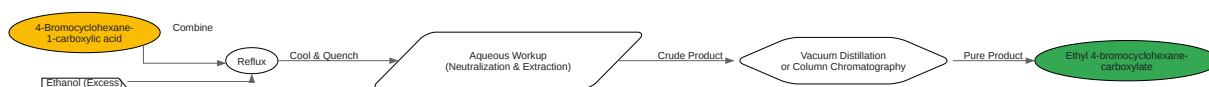
| Rotatable Bond Count | 3 | PubChem |

Synthesis Methodology: A Self-Validating Protocol

A robust and logical synthesis of **ethyl 4-bromocyclohexanecarboxylate** is achieved through the Fischer esterification of its corresponding carboxylic acid, which is commercially available. [3][4] This method is widely used, scalable, and the reaction equilibrium can be effectively controlled.

Proposed Synthetic Pathway: Fischer Esterification

The reaction involves heating the carboxylic acid with an excess of ethanol in the presence of a strong acid catalyst, typically sulfuric acid or dry hydrogen chloride.[5] The use of excess alcohol serves a dual purpose: it acts as the solvent and drives the equilibrium towards the product side, in accordance with Le Châtelier's principle.



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Caption: Proposed synthesis of **ethyl 4-bromocyclohexanecarboxylate**.

Detailed Experimental Protocol

- Apparatus: A round-bottom flask equipped with a reflux condenser and a magnetic stirrer. All glassware must be thoroughly dried.
- Reagents:
 - 4-Bromocyclohexane-1-carboxylic acid (1.0 eq)[6]
 - Anhydrous Ethanol (10-20 eq, serves as solvent)
 - Concentrated Sulfuric Acid (0.1-0.2 eq, catalyst)

- Saturated Sodium Bicarbonate solution
- Brine (Saturated NaCl solution)
- Anhydrous Magnesium Sulfate or Sodium Sulfate
- Ethyl Acetate or Diethyl Ether (for extraction)
- Procedure:
 - To the round-bottom flask, add 4-bromocyclohexane-1-carboxylic acid and anhydrous ethanol.
 - Stir the mixture until the acid dissolves.
 - Carefully add the concentrated sulfuric acid dropwise to the stirring solution.
 - Heat the reaction mixture to reflux and maintain for 4-6 hours. The reaction progress can be monitored by Thin-Layer Chromatography (TLC).
 - After the reaction is complete, cool the mixture to room temperature.
 - Reduce the volume of the mixture by approximately half using a rotary evaporator to remove excess ethanol.
 - Dilute the residue with ethyl acetate and transfer to a separatory funnel.
 - Carefully wash the organic layer with saturated sodium bicarbonate solution until effervescence ceases. This step neutralizes the acidic catalyst.
 - Wash the organic layer with brine, then dry over anhydrous magnesium sulfate.
 - Filter off the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
 - Purify the crude ester by vacuum distillation to yield **ethyl 4-bromocyclohexanecarboxylate** as a liquid.

Spectroscopic Characterization (Predicted)

The identity and purity of the synthesized compound must be validated through spectroscopic methods. Below are the predicted data based on the compound's structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The spectrum will show characteristic signals for the ethyl group and the diastereotopic protons of the cyclohexane ring. The proton geminal to the bromine atom (H-4) is expected to be the most downfield of the ring protons.
- ^{13}C NMR: In a proton-decoupled spectrum, six distinct signals are expected, corresponding to the nine carbon atoms, accounting for the molecular symmetry.[7]

Table 3: Predicted ^1H NMR Spectral Data (400 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 4.15	Quartet (q)	2H	-O-CH ₂ -CH ₃
~ 4.00	Multiplet (m)	1H	CH-Br (H-4)
~ 2.40	Multiplet (m)	1H	CH-COOEt (H-1)
~ 2.20 - 1.80	Multiplet (m)	8H	Ring -CH ₂ - (H-2,3,5,6)

| ~ 1.25 | Triplet (t) | 3H | -O-CH₂-CH₃ |

Table 4: Predicted ^{13}C NMR Spectral Data (101 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Assignment
~ 175	C=O (Ester)
~ 60.5	-O-CH ₂ -CH ₃
~ 52	C-Br (C-4)
~ 43	C-COOEt (C-1)
~ 34	C-2, C-6
~ 30	C-3, C-5

| ~ 14.2 | -O-CH₂-CH₃ |

Infrared (IR) Spectroscopy & Mass Spectrometry (MS)

- IR Spectroscopy: The spectrum will be dominated by a strong carbonyl stretch from the ester group.
- Mass Spectrometry: The mass spectrum will show a characteristic isotopic pattern for the molecular ion due to the presence of one bromine atom (⁷⁹Br and ⁸¹Br in an approximate 1:1 ratio).

Table 5: Predicted IR and Mass Spectrometry Data

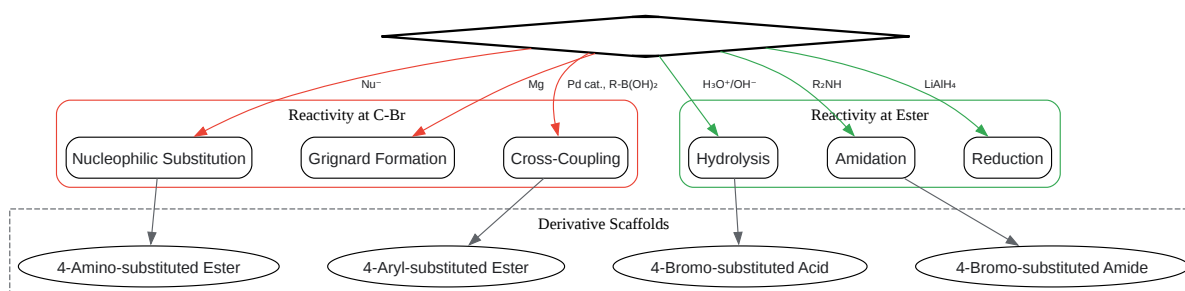
Method	Feature	Predicted Value
IR	C=O (Ester) stretch	~1730 cm ⁻¹ (Strong)
	C-O (Ester) stretch	~1170-1250 cm ⁻¹ (Strong)
	C-H (sp ³) stretch	~2850-2960 cm ⁻¹
	C-Br stretch	~550-650 cm ⁻¹
MS (EI)	Molecular Ion (M ⁺)	m/z 234/236 (1:1 ratio)

|| Key Fragment | m/z 155 ([M-Br]⁺) |

Chemical Reactivity & Applications in Drug Development

Ethyl 4-bromocyclohexanecarboxylate is a bifunctional molecule whose reactivity is dominated by its two functional groups. This dual reactivity makes it a powerful intermediate for building molecular complexity.[1] Bromine's role in modern pharmaceuticals is significant, often enhancing the biological activity of molecules.[8]

- **Reactions at the C-Br Bond:** The secondary bromide is a good leaving group, making it susceptible to nucleophilic substitution (S_N2) reactions with a variety of nucleophiles (e.g., amines, azides, thiols, cyanides). It can also be used to form Grignard reagents or participate in palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), enabling the formation of C-C, C-N, and C-O bonds.[1]
- **Reactions at the Ester Group:** The ester can undergo hydrolysis to the corresponding carboxylic acid, transesterification, amidation with amines to form amides, or reduction to the primary alcohol.



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Caption: Key reaction pathways for **ethyl 4-bromocyclohexanecarboxylate**.

Safety & Handling

While a specific Safety Data Sheet (SDS) for **ethyl 4-bromocyclohexanecarboxylate** is not widely available, data from analogous brominated organic esters suggest appropriate precautions.^[9]^[10]

- General Handling: Use in a well-ventilated area or a chemical fume hood. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including safety goggles, nitrile gloves, and a lab coat.
- Hazards:
 - May cause skin and serious eye irritation.^[6]
 - May cause respiratory irritation.^[6]
 - Combustible liquid. Keep away from heat, sparks, and open flames.
- First Aid:
 - Skin Contact: Wash off immediately with plenty of soap and water.^[11]
 - Eye Contact: Rinse cautiously with water for several minutes.^[11]
 - Inhalation: Move person to fresh air.^[11]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.

Conclusion

Ethyl 4-bromocyclohexanecarboxylate is a highly functionalized and versatile intermediate for organic synthesis. Its predictable reactivity allows for its strategic incorporation into complex molecules, particularly in the fields of medicinal chemistry and materials science. This guide provides a foundational framework for its synthesis, characterization, and safe handling, enabling researchers to confidently utilize this valuable chemical building block in their development programs.

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